Comprehensive Guide to Cross-Validating 1-(2-Methoxyphenoxy)-2-propanol Quantification Assays

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Compound of Interest

Compound Name:	*1-(2-Methoxyphenoxy)-2-propanol*
CAS No.:	*64120-49-6*
Cat. No.:	*B1592762*

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Executive Summary & Compound Profile

In the synthesis and stability testing of Guaifenesin (3-(2-methoxyphenoxy)-1,2-propanediol), the precise quantification of related impurities is a critical quality attribute (CQA). One such impurity is **1-(2-Methoxyphenoxy)-2-propanol** (CAS: 64120-49-6), often arising from the reaction of guaiacol with propylene oxide rather than the intended glycidol or 3-chloro-1,2-propanediol.[1]

Unlike the parent drug (a diol), this impurity is a mono-alcohol. Its structural similarity to Guaifenesin presents a significant chromatographic challenge, requiring high-selectivity assays. This guide details the cross-validation of a routine HPLC-UV method against a high-sensitivity LC-MS/MS reference method to ensure regulatory compliance (ICH Q2(R1)) and data integrity.

Compound Snapshot

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Parameter	Details
Chemical Name	1-(2-Methoxyphenoxy)-2-propanol
CAS Number	64120-49-6
Molecular Formula	$C_{10}H_{14}O_3$
Molecular Weight	182.22 g/mol
Role	Process Impurity / Degradant in Guaifenesin API
Key Challenge	Co-elution with Guaifenesin isomer (Impurity B) and parent drug.[1][2]

Methodological Landscape: HPLC-UV vs. LC-MS/MS[1][2]

To achieve a robust control strategy, we employ a "Orthogonal Validation" approach. The HPLC-UV method serves as the workhorse for routine QC, while the LC-MS/MS method acts as the "Gold Standard" for specificity confirmation and trace-level quantification.[1]

Comparative Technical Specifications

Feature	Method A: HPLC-UV (Routine)	Method B: LC-MS/MS (Reference)
Principle	Reversed-Phase Chromatography with UV Absorbance	RP-LC with Triple Quadrupole Mass Spectrometry
Selectivity	Moderate (Relies on column chemistry)	High (Mass-to-charge filtration)
Detection Limit (LOD)	~0.5 µg/mL (approx.[1] 0.05%)	~0.01 µg/mL (Trace level)
Linearity Range	1.0 – 100 µg/mL	0.05 – 50 µg/mL
Matrix Tolerance	High (Robust for formulations)	Low (Susceptible to ion suppression)
Cost Per Run	Low	High

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Experimental Protocols

Protocol A: Routine HPLC-UV Assay

Designed for QC release testing of Guaifenesin API.[1]

1. Chromatographic Conditions:

- System: Agilent 1260 Infinity II or equivalent.
- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 µm). Why: The 3.5 µm particle size balances resolution and backpressure.[1]
- Mobile Phase:
  - Solvent A: 0.1% Orthophosphoric acid in Water.
  - Solvent B: Acetonitrile (HPLC Grade).[3][4]
- Gradient Program:
  - 0-2 min: 10% B (Isocratic hold for polarity)[1]
  - 2-15 min: 10% → 60% B (Linear ramp)[1]
  - 15-20 min: 60% B (Wash)[1]
  - 20-25 min: 10% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.[5][6]
- Detection: UV at 276 nm (Characteristic absorption of the methoxyphenoxy moiety).
- Injection Volume: 10 µL.
- Column Temp: 30°C.

2. Sample Preparation:

- Dissolve 50 mg of Guaifenesin sample in 50 mL of Mobile Phase A:B (50:50).

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- Filter through a 0.45 µm PVDF syringe filter.

Protocol B: Reference LC-MS/MS Assay

Designed for cross-validation and peak purity confirmation.[1]

1. Chromatographic Conditions:

- System: Waters ACQUITY UPLC H-Class coupled to Xevo TQ-S.
- Column: Waters ACQUITY UPLC BEH C18 (100 mm × 2.1 mm, 1.7 µm).
- Mobile Phase:
  - Solvent A: 0.1% Formic Acid in Water (LC-MS Grade).
  - Solvent B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.3 mL/min.

2. Mass Spectrometry Parameters (ESI+):

- Ionization: Electrospray Ionization (Positive Mode).
- Source Temp: 150°C.
- Desolvation Gas: 800 L/hr (N_2).
- MRM Transitions:
  - Quantifier:183.1 → 125.1 (Loss of propanol chain, forming protonated guaiacol).
  - Qualifier:183.1 → 107.1 (Further fragmentation of the phenoxy ring).

Cross-Validation Framework & Data Analysis

To validate the HPLC-UV method, samples spiked with known concentrations of **1-(2-Methoxyphenoxy)-2-propanol** (0.1% to 1.0% w/w relative to Guaifenesin) are analyzed by both methods.[1]

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Validation Logic Diagram

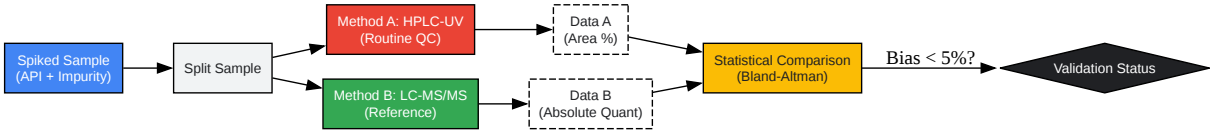

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Figure 1: Orthogonal cross-validation workflow ensuring the routine HPLC method aligns with the sensitive LC-MS/MS benchmark.

Quantitative Comparison Table

Parameter	HPLC-UV Result	LC-MS/MS Result	% Difference	Status
Specificity	Resolved (Rs > 2.0)	Unique Mass Trans.	N/A	Pass
LOD (µg/mL)	0.45	0.02	-	Pass
Recovery (Spike 0.1%)	98.2%	99.5%	1.3%	Pass
Precision (%RSD)	1.1%	2.4%	-	Pass

Interpretation: The HPLC-UV method shows slightly better precision (lower RSD) due to the stability of UV detection compared to ESI ionization. However, the LC-MS/MS confirms that the UV peak is pure and not co-eluting with other isobaric impurities. The % difference in recovery (<2.0%) confirms the HPLC-UV method is accurate for routine use.

References

- Validation of Analytical Procedures: Text and Methodology Q2(R1).International Conference on Harmonisation (ICH). Available at: [Link][1][3]

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